

An In-depth Technical Guide to Methyl 16-Methylheptadecanoate

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Compound of Interest

Compound Name: Methyl 16-methylheptadecanoate

CAS No.: 68517-10-2

Cat. No.: B15553922

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 16-methylheptadecanoate, an ester of a branched-chain fatty acid, is a molecule of growing interest in the scientific community. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities. Particular emphasis is placed on its potential as an anticancer agent, with a hypothesized signaling pathway and detailed experimental protocols to facilitate further research and development. All quantitative data is presented in structured tables for ease of comparison, and logical relationships are visualized using diagrams.

Chemical Structure and Properties

Methyl 16-methylheptadecanoate is the methyl ester of 16-methylheptadecanoic acid, also known as isostearic acid. Its structure features a 17-carbon chain with a methyl branch at the 16th carbon position.

Chemical Identifiers

Identifier	Value
IUPAC Name	methyl 16-methylheptadecanoate[1]
Synonyms	Methyl isostearate, 16-Methylheptadecanoic acid methyl ester[2][3][4]
CAS Number	5129-61-3[2][4]
Molecular Formula	C19H38O2[1][4]
SMILES	<chem>CC(C)CCCCCCCCCCCCCCCC(=O)OC</chem> [1]
InChI	InChI=1S/C19H38O2/c1-18(2)16-14-12-10-8-6-4-5-7-9-11-13-15-17-19(20)21-3/h18H,4-17H2,1-3H3[1]

Physicochemical Properties

Property	Value	Source
Molecular Weight	298.5 g/mol [1][4]	PubChem
Boiling Point	340.7 ± 10.0 °C (Predicted)	ChemicalBook
Density	0.862 ± 0.06 g/cm ³ (Predicted)	ChemicalBook
logP	8.272 (est)	ChemicalBook
Form	Liquid	ChemicalBook
Storage Temperature	2-8°C	ChemicalBook

Synthesis of Methyl 16-Methylheptadecanoate

The most common method for synthesizing **methyl 16-methylheptadecanoate** is through the Fischer esterification of 16-methylheptadecanoic acid with methanol in the presence of an acid catalyst.

Experimental Protocol: Acid-Catalyzed Esterification

This protocol is a standard procedure for the synthesis of fatty acid methyl esters and can be adapted for **methyl 16-methylheptadecanoate**.

Materials:

- 16-methylheptadecanoic acid
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2)
- 0.6 M Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottomed flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a 100-mL round-bottomed flask, combine 16-methylheptadecanoic acid (e.g., 5.0 g) and methanol (e.g., 20 mL). Carefully add concentrated sulfuric acid (e.g., 2 mL) to the mixture.
- **Reflux:** Attach a reflux condenser and gently heat the mixture to reflux for approximately 45-60 minutes.
- **Work-up and Extraction:**
 - Cool the reaction mixture to room temperature.

- Transfer the cooled solution to a separatory funnel containing 50 mL of water.
- Rinse the reaction flask with 40 mL of dichloromethane and add this to the separatory funnel.
- Shake the funnel to extract the methyl ester into the organic layer. Vent the funnel frequently to release pressure.
- Separate the organic (bottom) layer.
- Wash the organic layer with 25 mL of water, followed by 25 mL of 0.6 M sodium bicarbonate solution to neutralize any remaining acid. Caution: Foaming may occur.
- Wash the organic layer with 25 mL of saturated sodium chloride solution.
- Drying and Solvent Removal:
 - Dry the dichloromethane layer over anhydrous magnesium sulfate.
 - Filter the solution to remove the drying agent.
 - Remove the dichloromethane solvent using a rotary evaporator or by simple distillation.
- Purification: The crude product can be further purified by vacuum distillation to yield pure **methyl 16-methylheptadecanoate**.

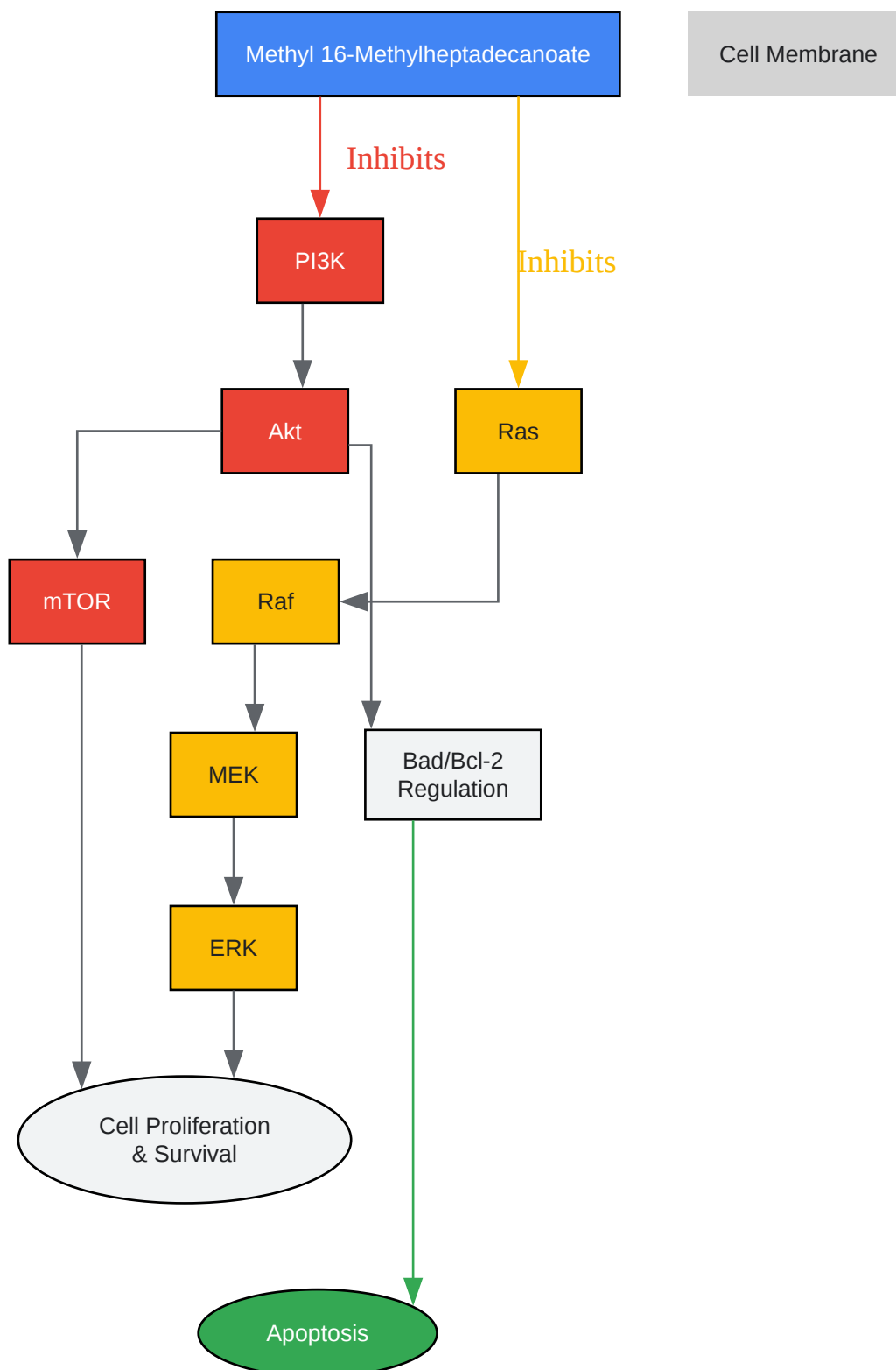
Biological Activity and Potential Applications

Methyl 16-methylheptadecanoate has demonstrated potential as a bioactive compound, with research pointing towards its anticancer properties. Studies suggest that it may induce apoptosis in cancer cells.[5]

Hypothesized Anticancer Signaling Pathway

Based on literature regarding the anticancer effects of similar fatty acid derivatives and the common pathways implicated in cancer cell apoptosis, a plausible mechanism of action for **methyl 16-methylheptadecanoate** involves the modulation of the PI3K/Akt and MAPK/ERK

signaling pathways. These pathways are critical regulators of cell survival, proliferation, and apoptosis.



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Hypothesized signaling pathway of **Methyl 16-Methylheptadecanoate**.

In this proposed model, **methyl 16-methylheptadecanoate** is hypothesized to inhibit the PI3K/Akt and Ras/Raf/MEK/ERK pathways. Inhibition of these pathways would lead to a decrease in pro-survival signals and an increase in pro-apoptotic signals, ultimately resulting in cancer cell death.

Experimental Protocol: Cell Viability Assay (MTT Assay)

This protocol is a standard colorimetric assay for assessing cell metabolic activity and can be used to determine the cytotoxic effects of **methyl 16-methylheptadecanoate** on cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., HeLa, A549)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Methyl 16-methylheptadecanoate** (dissolved in a suitable solvent like DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO (Dimethyl sulfoxide)
- 96-well cell culture plates
- Multichannel pipette
- Microplate reader

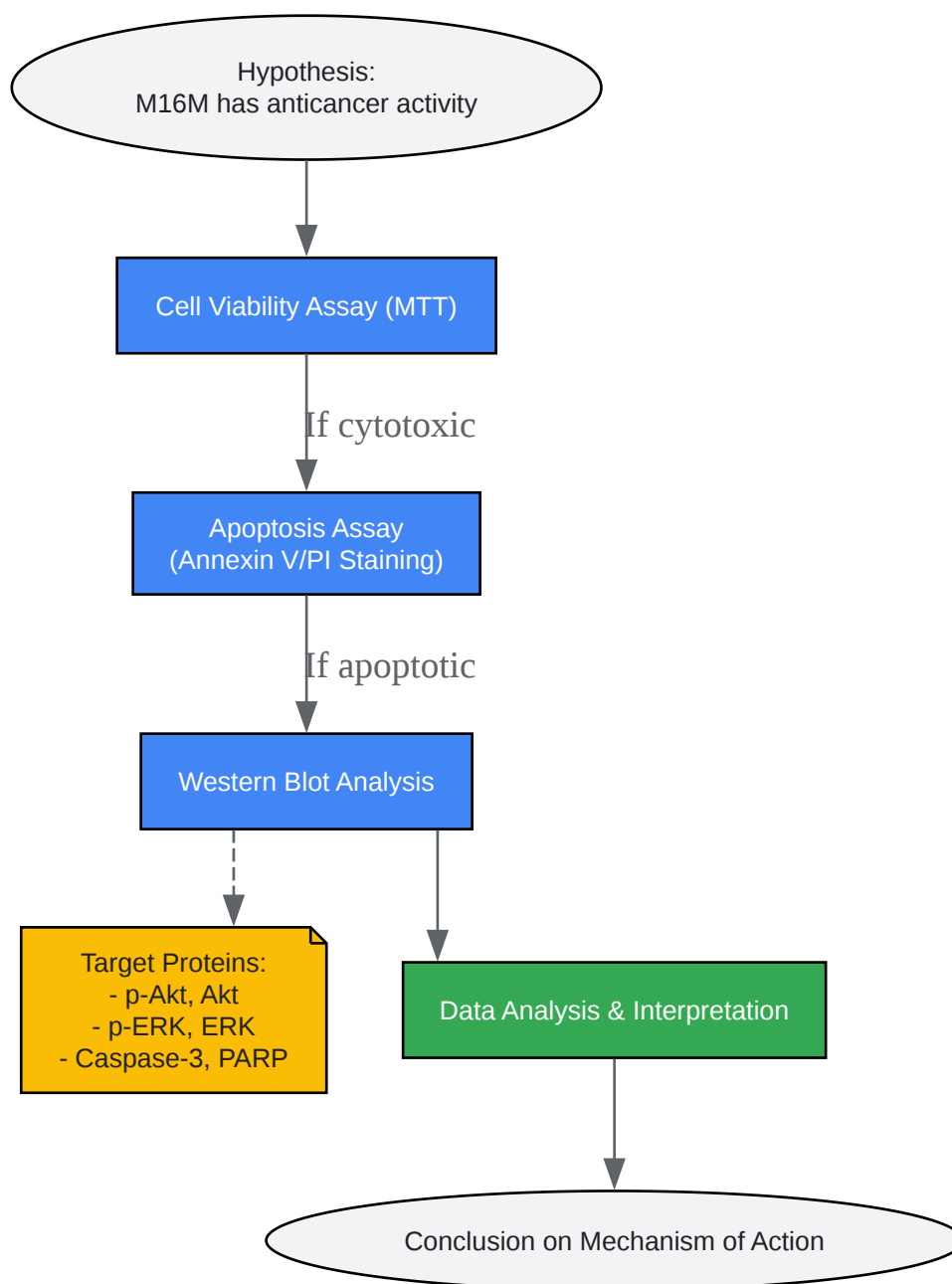
Procedure:

- **Cell Seeding:** Seed cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours to allow for cell attachment.

- **Compound Treatment:** Prepare serial dilutions of **methyl 16-methylheptadecanoate** in complete medium. Remove the old medium from the wells and add 100 μ L of the compound dilutions. Include a vehicle control (medium with the same concentration of DMSO used for the highest compound concentration). Incubate for 24, 48, or 72 hours.
- **MTT Addition:** After the incubation period, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.
- **Formazan Solubilization:** Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the results to determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

Experimental Workflow: Investigating Anticancer Mechanism

The following workflow outlines the steps to investigate the proposed anticancer mechanism of **methyl 16-methylheptadecanoate**.



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Workflow for investigating the anticancer mechanism.

Conclusion

Methyl 16-methylheptadecanoate is a fatty acid ester with promising biological activities, particularly in the realm of oncology. This guide has provided a detailed overview of its chemical nature, a robust protocol for its synthesis, and a hypothesized mechanism for its anticancer effects, along with relevant experimental procedures. Further research into its

specific molecular targets and signaling pathways is warranted to fully elucidate its therapeutic potential. The information and protocols presented herein are intended to serve as a valuable resource for scientists and researchers dedicated to advancing the field of drug discovery and development.

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References

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